

Technical Guide: Physicochemical Properties of 1-Amino-2-methyl-4-phenylbutan-2-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Amino-2-methyl-4-phenylbutan-2-ol

Cat. No.: B1517879

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Amino-2-methyl-4-phenylbutan-2-ol is a chiral amino alcohol with potential applications in organic synthesis and medicinal chemistry. Its structure, featuring a primary amine, a tertiary alcohol, and a chiral center, makes it a candidate as a building block in the synthesis of more complex molecules.^[1] This guide provides a summary of its known physical characteristics, outlines general experimental protocols for their determination, and presents a typical workflow for the characterization of such a novel chemical entity.

Core Physical Characteristics

Experimental data for the physical characteristics of **1-Amino-2-methyl-4-phenylbutan-2-ol** are not readily available in published literature. The data presented below are primarily computed properties obtained from chemical databases. For comparative purposes, experimental data for the related compound lacking the amino group, 2-methyl-4-phenyl-2-butanol, are also included.

Quantitative Data Summary

| Property | 1-Amino-2-methyl-4-phenylbutan-2-ol | 2-Methyl-4-phenyl-2-butanol (for comparison) | Data Type |
|-------------------|-------------------------------------|-----------------------------------------------------------|--------------|
| Molecular Formula | C ₁₁ H ₁₇ NO | C ₁₁ H ₁₆ O | - |
| Molecular Weight | 179.26 g/mol [1][2] | 164.24 g/mol [3][4] | - |
| Melting Point | Not available | 31-33 °C[4] | Experimental |
| Boiling Point | Not available | 144 °C at 85 mmHg[4] | Experimental |
| Solubility | Not available | Soluble in alcohol and fats; slightly soluble in water[3] | Experimental |
| XlogP (Computed) | 1.2[2] | 2.1[3] | Computed |

Experimental Protocols

The following are general methodologies for determining the key physical properties of a novel compound like **1-Amino-2-methyl-4-phenylbutan-2-ol**.

Melting Point Determination (for solids)

- Apparatus: Capillary melting point apparatus.
- Procedure:
 - A small, dry sample of the crystalline compound is packed into a capillary tube.
 - The tube is placed in the melting point apparatus.
 - The sample is heated at a controlled rate.
 - The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample is recorded as the melting point range.

Boiling Point Determination (for liquids)

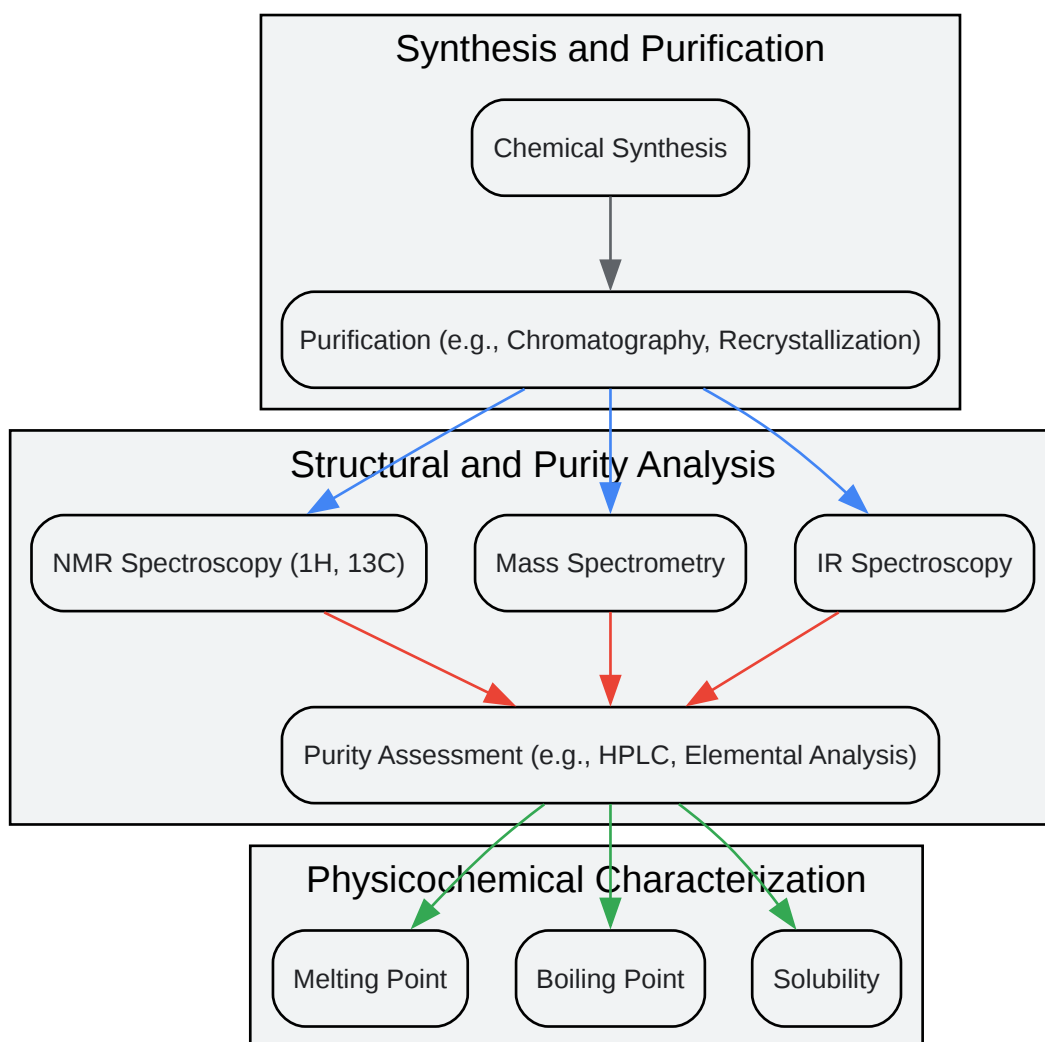
- Apparatus: Distillation apparatus or a micro boiling point apparatus.
- Procedure (Distillation):
 - The liquid sample is placed in a distillation flask with boiling chips.
 - The flask is heated, and the vapor rises through a condenser.
 - The temperature at which the liquid and vapor are in equilibrium under a given pressure is recorded as the boiling point. For high-boiling liquids, vacuum distillation is employed to prevent decomposition.

Solubility Assessment

- Apparatus: Vials, analytical balance, and a set of standard laboratory solvents.
- Procedure:
 - A known mass of the compound is added to a specific volume of a solvent (e.g., water, ethanol, acetone, dichloromethane) at a controlled temperature.
 - The mixture is agitated until saturation is reached.
 - The concentration of the dissolved compound is determined analytically (e.g., by UV-Vis spectroscopy or HPLC after filtration).
 - The process is repeated with a range of polar and non-polar solvents to build a solubility profile.

Compound Characterization Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of a novel chemical compound.



[Click to download full resolution via product page](#)

Caption: Workflow for Synthesis and Characterization of a Novel Compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Amino-2-methyl-4-phenylbutan-2-ol | 1155915-78-8 | Benchchem [benchchem.com]

- 2. 4-Amino-2-methyl-1-phenylbutan-2-ol | C₁₁H₁₇NO | CID 65985484 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Methyl-4-phenyl-2-butanol | C₁₁H₁₆O | CID 7632 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-METHYL-4-PHENYL-2-BUTANOL | 103-05-9 [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1-Amino-2-methyl-4-phenylbutan-2-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1517879#physical-characteristics-of-1-amino-2-methyl-4-phenylbutan-2-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com